

Essential Safety and Logistical Information for Handling Bombykol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bombykol*

Cat. No.: *B110295*

[Get Quote](#)

For researchers, scientists, and drug development professionals, the safe and effective handling of semiochemicals like **Bombykol** is paramount. This document provides immediate, essential guidance on the necessary personal protective equipment (PPE), operational protocols, and disposal plans for **Bombykol**, ensuring laboratory safety and procedural integrity.

Chemical and Physical Properties

A comprehensive understanding of a substance's properties is the foundation of safe handling. The key quantitative data for **Bombykol** are summarized below. It is important to note that while some safety data sheets (SDS) classify **Bombykol** as non-hazardous, others categorize it as harmful upon ingestion, skin contact, or inhalation. Due to this conflicting information, a cautious approach is strongly recommended.

Property	Value	Source
Chemical Name	(10E,12Z)-10,12-Hexadecadien-1-ol	
CAS Number	765-17-3	
Molecular Formula	C ₁₆ H ₃₀ O	[1]
Molecular Weight	238.41 g/mol	[1]
Appearance	Colorless to light yellow liquid	[2]
Boiling Point	130–133 °C (at 0.005 Torr)	[2]
Flash Point	133.5 °C (Calculated for (10Z,12E) isomer)	[3]
Water Solubility	≈0.2 mg/L (estimated)	[2]
Toxicity (LD ₅₀)	Intraperitoneal (mouse): 6500 mg/kg. Oral and dermal LD ₅₀ and inhalation LC ₅₀ data are not readily available.	[4]
GHS Classification	Not uniformly classified. Some sources indicate "Not a hazardous substance or mixture," while others suggest "Harmful if swallowed," "Harmful in contact with skin," and "Harmful if inhaled."	[5][6]

Note: The lack of comprehensive, publicly available toxicity data necessitates handling **Bombykol** with a high degree of caution, assuming it to be potentially hazardous.

Personal Protective Equipment (PPE)

Given the conflicting safety information, the following PPE is mandatory when handling **Bombykol** to minimize exposure risk:

- **Eye Protection:** Chemical safety goggles with side shields are required to protect against splashes.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile rubber) are essential. Gloves should be inspected before each use and changed immediately if contaminated.
- **Body Protection:** A laboratory coat must be worn. For procedures with a higher risk of splashing, a chemical-resistant apron over the lab coat is recommended.
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. If a fume hood is not available or if there is a risk of aerosol formation, a respirator may be necessary.

Experimental Protocol: Safe Handling in a Laboratory Setting

Adherence to a strict, step-by-step protocol is crucial for minimizing risks.

1. Preparation and Planning:

- Conduct a thorough risk assessment for the specific procedures involving **Bombykol**.
- Ensure all necessary PPE is available and in good condition.
- Verify that a chemical fume hood is functioning correctly.
- Locate the nearest safety shower and eyewash station.

2. Handling Procedures:

- Perform all manipulations of pure **Bombykol** or concentrated solutions within a certified chemical fume hood.
- Use the smallest quantity of **Bombykol** necessary for the experiment.
- Avoid direct contact with the substance. Use appropriate tools (e.g., spatulas, pipettes with disposable tips) for transfers.
- Keep containers of **Bombykol** sealed when not in use to minimize the release of vapors.
- Clearly label all containers with the chemical name and any known hazards.

3. Spill Response:

- In the event of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand, or commercial spill pillows).
- Place the contaminated absorbent material into a sealed, labeled container for hazardous waste disposal.
- Clean the spill area with a suitable solvent, followed by soap and water.
- For larger spills, evacuate the area and contact the appropriate emergency response personnel.

Disposal Plan

Proper disposal of **Bombykol** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation and Collection:

- All disposable materials that have come into contact with **Bombykol** (e.g., gloves, pipette tips, absorbent paper) should be considered contaminated waste.
- Collect all **Bombykol**-contaminated waste in a dedicated, sealed, and clearly labeled hazardous waste container.
- Unused or unwanted **Bombykol** should also be disposed of as hazardous chemical waste. Do not pour it down the drain.^[7]

2. Disposal of Empty Containers:

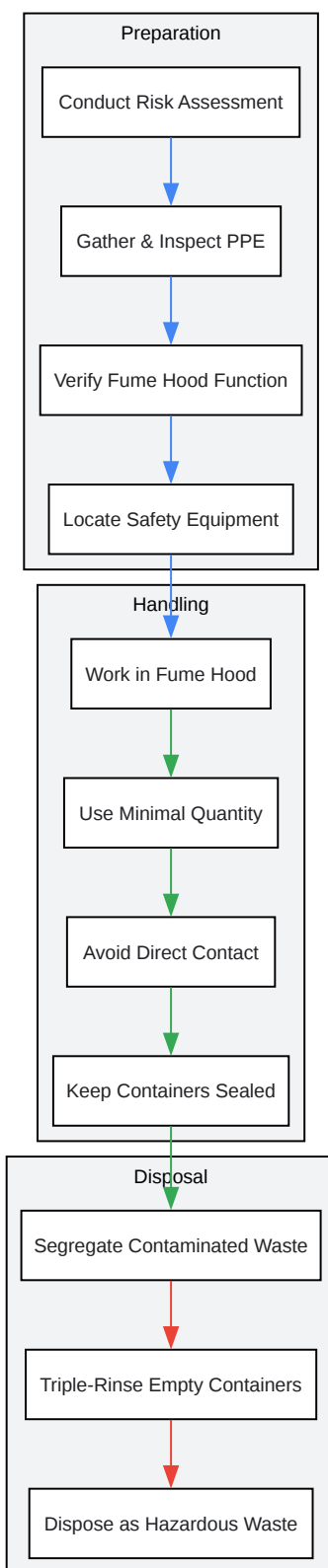
- Empty containers should be triple-rinsed with a suitable solvent.
- The rinsate should be collected and disposed of as hazardous waste.
- After triple-rinsing, the container can be disposed of as non-hazardous waste, or recycled if local regulations permit. Deface the original label before disposal.

3. Final Disposal:

- All hazardous waste must be disposed of through the institution's designated hazardous waste management program.^[7] Follow all local, state, and federal regulations for chemical waste disposal.

Workflow for Safe Handling of Bombykol

The following diagram illustrates the logical workflow for the safe handling of **Bombykol**, from preparation to disposal.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (E,E)-10,12-hexadecadien-1-ol, 765-19-5 [thegoodscentcompany.com]
- 2. fishersci.com [fishersci.com]
- 3. (10Z,12E)-10,12-Hexadecadien-1-ol | CAS#:1002-94-4 | Chemsrce [chemsrc.com]
- 4. (E,Z)-10,12-hexadecadien-1-ol, 1002-94-4 [thegoodscentcompany.com]
- 5. Bombykol - American Chemical Society [acs.org]
- 6. staging.keyorganics.net [staging.keyorganics.net]
- 7. Disposal of Pesticides [npic.orst.edu]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Bombykol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b110295#personal-protective-equipment-for-handling-bombykol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com